

A Comprehensive Technical Guide to the Safe Handling of 2-(Methylsulfonyl)benzaldehyde

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Compound of Interest

Compound Name: **2-(Methylsulfonyl)benzaldehyde**

Cat. No.: **B1585285**

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Introduction

2-(Methylsulfonyl)benzaldehyde is an aromatic aldehyde containing a methylsulfonyl group, which serves as a valuable building block and intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its unique electronic properties, imparted by the electron-withdrawing sulfonyl group, make it a versatile reagent in various chemical transformations. However, its utility in research and development necessitates a thorough understanding of its associated hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel.

This guide provides an in-depth technical overview of the safety, handling, and hazard information for **2-(Methylsulfonyl)benzaldehyde**. Moving beyond a simple recitation of safety data, this document is structured to provide researchers, scientists, and drug development professionals with the causal reasoning behind safety protocols, fostering a culture of proactive risk mitigation. The information herein is synthesized from authoritative safety data sheets and chemical literature to ensure scientific integrity and trustworthiness.

Section 1: Compound Identification and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of its safe handling.

Table 1: Chemical Identity of **2-(Methylsulfonyl)benzaldehyde**

| Identifier | Value | Source |
|-------------------|--|--------|
| Chemical Name | 2-(Methylsulfonyl)benzaldehyde | |
| CAS Number | 5395-89-1 | |
| Molecular Formula | C ₈ H ₈ O ₃ S | |
| Molecular Weight | 184.21 g/mol | |
| Canonical SMILES | CS(=O) (=O)C1=CC=CC=C1C=O | |
| InChI Key | HFOCAQPWSXBFFN- UHFFFAOYSA-N | |

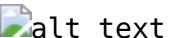
Table 2: Physicochemical Properties

| Property | Value | Source |
|---------------|-------------------------|--------|
| Physical Form | Solid | |
| Flash Point | Not applicable | |
| Storage Class | 11 - Combustible Solids | |

Section 2: Hazard Identification and Toxicological Profile

2-(Methylsulfonyl)benzaldehyde is classified under the Globally Harmonized System (GHS) and presents specific health hazards that must be managed. The primary route of acute toxicity is ingestion.

Table 3: GHS Hazard Classification

| Classification | Category | Pictogram | Signal Word | Hazard Statement | Source |
|----------------------|------------|--|-------------|----------------------------|---------------------|
| Acute Toxicity, Oral | Category 4 |  alt text | Warning | H302: Harmful if swallowed | [1] |

While the primary classification is for acute oral toxicity, analogous compounds with similar functional groups also exhibit skin and eye irritation. Therefore, it is prudent to handle this compound as a potential irritant.[\[2\]](#)[\[3\]](#)

Toxicological Summary:

- Oral Exposure: The primary hazard is acute toxicity if swallowed.[\[1\]](#) Ingestion can lead to harmful systemic effects.
- Inhalation: While it is a solid, inhalation of dust or aerosols may be harmful and cause irritation to the respiratory tract.[\[4\]](#)[\[5\]](#)
- Dermal Contact: May be harmful if absorbed through the skin and can cause skin irritation.[\[4\]](#)[\[5\]](#)
- Eye Contact: Direct contact with the solid or its dust can cause eye irritation.[\[4\]](#)[\[5\]](#)

Section 3: Core Safety Protocols and Procedures

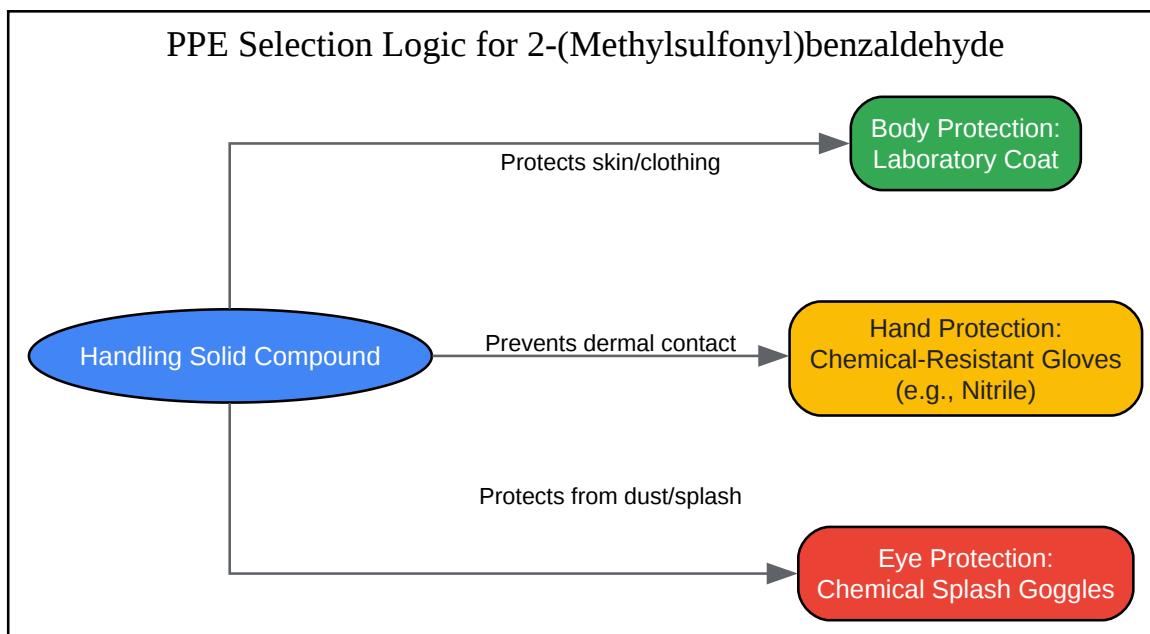
A multi-layered approach to safety, combining engineering controls, personal protective equipment, and standardized workflows, is essential for mitigating the risks associated with **2-(Methylsulfonyl)benzaldehyde**.

Engineering Controls: The First Line of Defense

The primary engineering control for handling this compound is a certified chemical fume hood. The rationale is twofold: it provides constant airflow to prevent the accumulation of airborne dust or vapors, protecting the user from inhalation exposure, and it acts as a physical barrier against splashes or unexpected reactions. Ensure the fume hood has a face velocity appropriate for handling solid materials to prevent dispersal of the powder.[\[2\]](#)[\[6\]](#)

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

Selection of appropriate PPE is critical. The choice is not arbitrary but is dictated by the specific hazards of the compound and the procedure being performed.



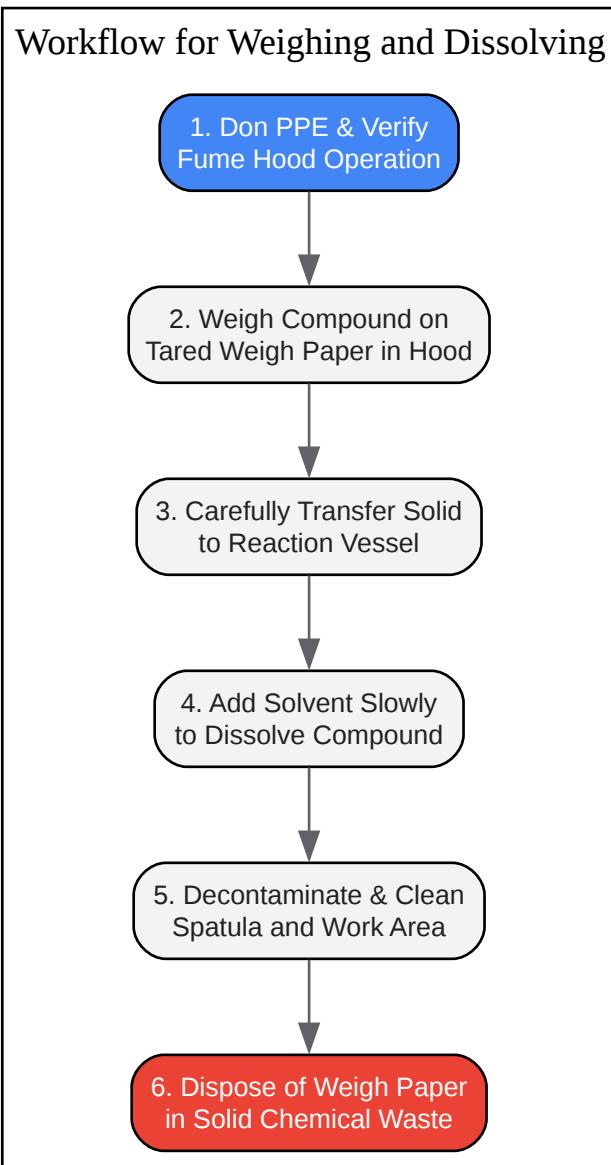
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Caption: PPE selection workflow for handling **2-(Methylsulfonyl)benzaldehyde**.

- Eye Protection: Standard safety glasses are insufficient as they do not protect against fine dust entering from the sides or top.[7] Chemical splash goggles that form a seal around the eyes are mandatory.[7]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn.[7] It is crucial to inspect gloves for any signs of degradation or puncture before use and to practice proper glove removal techniques to avoid contaminating the skin.
- Body Protection: A laboratory coat must be worn and kept fully fastened to protect the skin and personal clothing from contamination.[6]

Safe Handling and Operational Workflow

Adherence to a standardized workflow minimizes the risk of exposure and cross-contamination.



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Caption: Standard operational workflow for handling the solid compound.

Step-by-Step Handling Protocol:

- Preparation: Before handling the compound, ensure all required PPE is correctly worn. Verify that the chemical fume hood is operational.[6]
- Weighing: To prevent dispersal of the solid, weigh **2-(methylsulfonyl)benzaldehyde** in the fume hood. Use a tared weigh paper or a weighing boat. Avoid creating dust clouds.[5]
- Transfer: Carefully transfer the weighed solid into the designated reaction vessel using a clean spatula.
- Dissolution: If preparing a solution, add the solvent slowly to the solid to avoid splashing.
- Decontamination: Immediately after use, decontaminate the spatula and the work surface within the fume hood.
- Disposal: Dispose of the used weigh paper and any contaminated consumables in the designated solid chemical waste container.[1]

Storage and Incompatibility

Proper storage is crucial for maintaining the compound's integrity and preventing hazardous reactions.

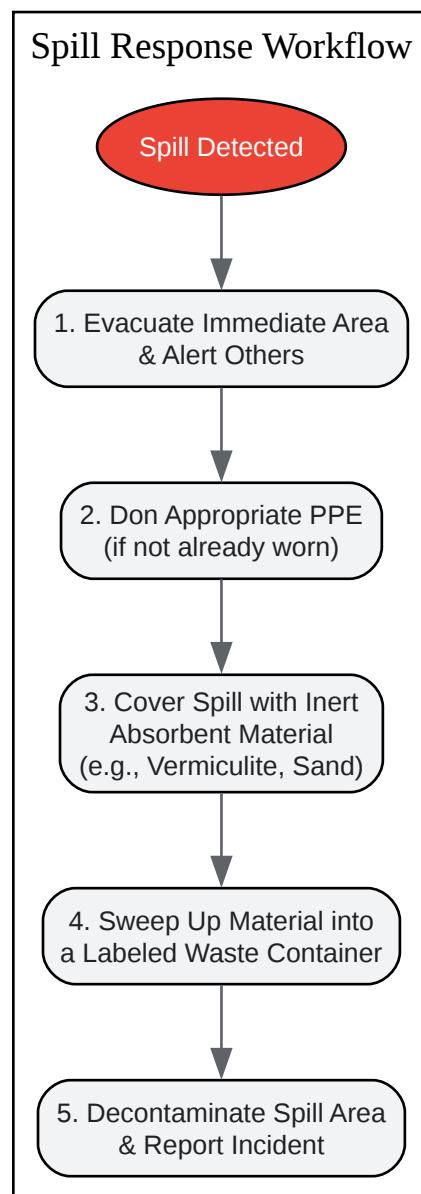
- Storage Conditions: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[3][4] The storage area should be separate from incompatible materials. Some suppliers recommend storing under an inert gas like nitrogen to protect from moisture and air.[1][6]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and bases, as these can lead to vigorous or uncontrolled reactions.[3]

Section 4: Emergency Response and First Aid

Preparedness is key to effectively managing any accidental exposure or release.

Accidental Release Protocol

In the event of a spill, a calm and methodical response is required.



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Caption: Step-by-step procedure for responding to a chemical spill.

- Evacuate and Alert: Immediately alert personnel in the vicinity and evacuate the immediate area of the spill.[5]
- Assess and Protect: Ensure you are wearing the correct PPE before attempting cleanup.[1]

- Contain: For a solid spill, carefully sweep up the material to avoid creating dust. For a solution, cover with an inert absorbent material like vermiculite or sand.[2][6]
- Collect: Place the contained material into a clearly labeled, sealed container for hazardous waste disposal.[1]
- Decontaminate: Clean the spill area thoroughly. Report the incident to the laboratory supervisor or safety officer.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury from chemical exposure.

- If Swallowed: Do NOT induce vomiting.[4] Rinse the person's mouth with water and immediately call a poison control center or seek medical attention.[1]
- If Inhaled: Move the affected person to fresh air. If they are not breathing, administer artificial respiration. Seek medical attention.[1][4]
- On Skin: Immediately wash the affected area with plenty of soap and water. Remove any contaminated clothing. Consult a physician if irritation develops or persists.[1][4]
- In Eyes: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]

Fire-Fighting Procedures

Although not highly flammable, **2-(methylsulfonyl)benzaldehyde** is a combustible solid.

- Suitable Extinguishing Media: Use a water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide to extinguish a fire.[1][4]
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides and sulfur oxides can be generated.[3]

- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products. [\[3\]](#)[\[4\]](#)

Section 5: Disposal and Decontamination

All waste containing **2-(methylsulfonyl)benzaldehyde** must be treated as hazardous waste.

- Waste Disposal: Dispose of the compound and any contaminated materials in a sealed, properly labeled hazardous waste container.[\[1\]](#) Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of it down the drain.[\[4\]](#)
- Equipment Decontamination: Thoroughly clean all glassware and equipment that has come into contact with the compound using an appropriate solvent, followed by soap and water.

Conclusion

2-(Methylsulfonyl)benzaldehyde is a compound with significant utility in scientific research, but its safe use is paramount. The potential for acute oral toxicity and irritation necessitates a disciplined and informed approach to handling. By integrating robust engineering controls, consistently using appropriate personal protective equipment, and adhering to established safe handling and emergency protocols, researchers can effectively mitigate the associated risks. This guide serves as a foundational resource, but it is the responsibility of every scientist to apply these principles diligently and foster a laboratory environment where safety is an integral part of the scientific process.

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